Application Notes and Protocols for GLPG0492 in Muscle Atrophy Research Models

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Compound of Interest

Compound Name:	*GLPG0492 (R enantiomer)*
CAS No.:	*1215085-93-0*
Cat. No.:	*B1139346*

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Introduction

Muscle atrophy, the progressive loss of muscle mass and function, is a debilitating condition associated with a range of diseases, including cancer cachexia, sarcopenia, and prolonged periods of immobilization.[1][2] Selective Androgen Receptor Modulators (SARMs) represent a promising therapeutic strategy to combat muscle wasting.[1][3] SARMs are designed to selectively target androgen receptors in anabolic tissues like muscle and bone, while minimizing the androgenic side effects observed with traditional testosterone therapy.[1][3]

GLPG0492 is a non-steroidal SARM that has demonstrated significant potential in preclinical models of muscle atrophy.[1][2][4] It has been shown to effectively reduce muscle loss and, in some instances, promote muscle fiber hypertrophy in a dose-dependent manner.[1][2] Mechanistically, GLPG0492 is understood to modulate key signaling pathways that regulate muscle homeostasis, primarily by downregulating genes associated with muscle protein degradation.[1][2]

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These application notes provide a comprehensive overview of the use of GLPG0492 in a well-established mouse model of immobilization-induced muscle atrophy. Detailed protocols for in vivo studies, tissue analysis, and gene expression analysis are provided to facilitate the design and execution of similar research.

Data Presentation

The following tables summarize the quantitative data from a key study investigating the effects of GLPG0492 in a mouse model of hindlimb immobilization-induced muscle atrophy.

Table 1: Effect of GLPG0492 on Gastrocnemius Muscle Weight in Immobilized Mice

Treatment Group	Dose (mg/kg/day)	Normalized Gastrocnemius Weight (mg/g body weight)	Percentage of Muscle Mass Loss Prevention
Intact (Control)	-	100 ± 5	N/A
Immobilized (Vehicle)	-	79 ± 3	0%
GLPG0492	0.3	85 ± 4	~28%
GLPG0492	3	92 ± 5	~62%
GLPG0492	10	94 ± 6	~71%
Testosterone Propionate (TP)	1	101 ± 7**	~100%

*p < 0.05 vs. Immobilized (Vehicle); **p < 0.001 vs. Immobilized (Vehicle). Data are presented as mean ± SEM. Data extrapolated from figures in Blanqué et al., 2014.

Table 2: Effect of GLPG0492 on Muscle Fiber Cross-Sectional Area (FCSA) in Immobilized Mice

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Treatment Group	Dose (mg/kg/day)	Mean Fiber Cross-Sectional Area (μm²)
Intact (Control)	-	~2500
Immobilized (Vehicle)	-	~1800
GLPG0492	10	~2300
Testosterone Propionate (TP)	1	~2400

*p < 0.001 vs. Immobilized (Vehicle). Data are presented as approximate values based on graphical representation in Blanqué et al., 2014.

Table 3: Effect of GLPG0492 on Gene Expression in Immobilized Tibialis Muscle

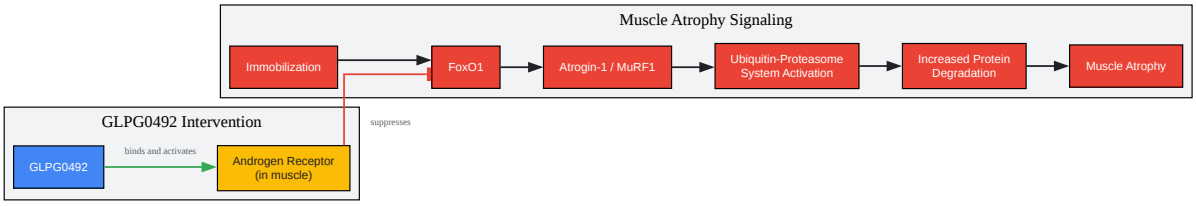
Gene	Immobilized (Vehicle) vs. Intact	GLPG0492 (10 mg/kg/day) vs. Immobilized (Vehicle)	Testosterone Propionate (1 mg/kg/day) vs. Immobilized (Vehicle)
Atrogin-1 (Fbxo32)	↑↑↑	↓↓	↓↓
MuRF1 (Trim63)	↑↑↑	↓↓	↓↓
FoxO1	↑↑	↓	↓
Myogenin	↑↑	↓	↓
IL-1β	↑↑	↓	Not Significant
TNF-α	↑↑	↓	Not Significant

Arrows indicate the direction of change in gene expression (↑ for upregulation, ↓ for downregulation). The number of arrows represents the relative magnitude of the change.

Signaling Pathways

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GLPG0492 exerts its anti-atrophic effects by modulating key signaling pathways involved in muscle protein synthesis and degradation. The primary mechanism involves the activation of the androgen receptor (AR) in muscle tissue, which in turn suppresses the expression of critical genes in the ubiquitin-proteasome pathway, namely Atrogin-1 and MuRF1.[1] This suppression is mediated, at least in part, through the downregulation of the transcription factor FoxO1.[1]



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Caption: GLPG0492 signaling pathway in muscle atrophy.

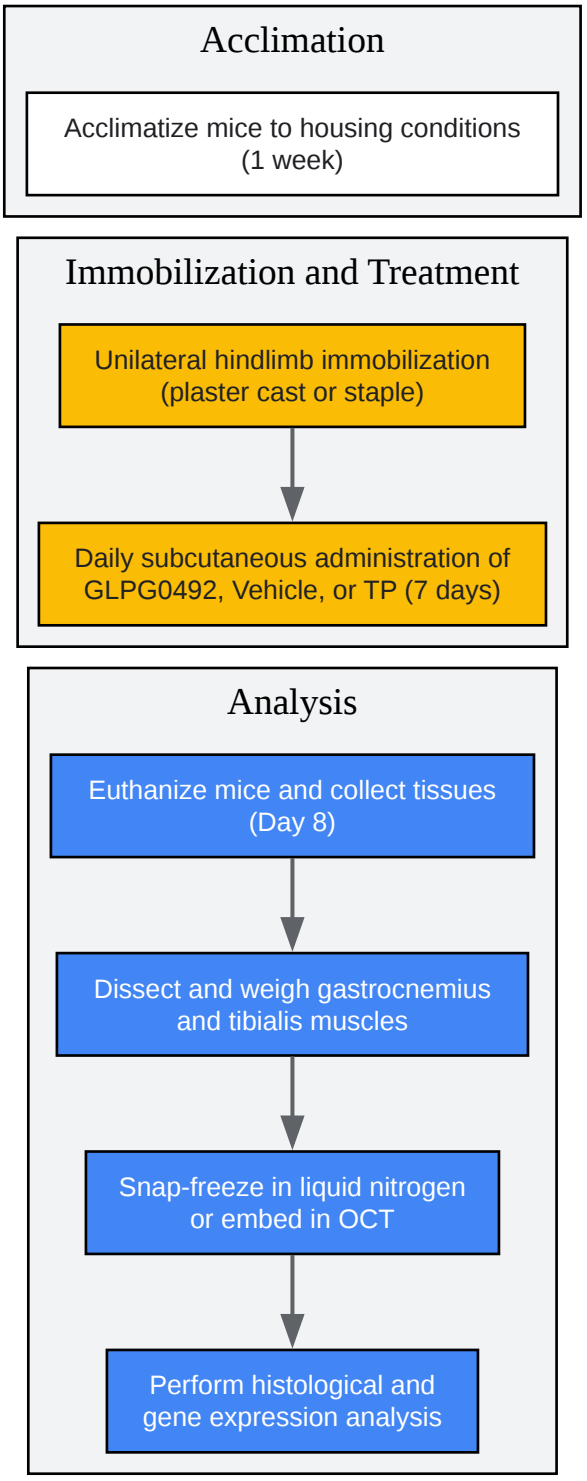
Experimental Protocols

The following protocols are based on methodologies described in studies utilizing GLPG0492 for muscle atrophy research.[2]

Hindlimb Immobilization Mouse Model

This protocol describes a common method for inducing disuse muscle atrophy in mice.

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Caption: Experimental workflow for the hindlimb immobilization model.

Materials:

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- Male C57BL/6 mice (10-12 weeks old)
- Anesthesia (e.g., isoflurane)
- Plaster cast material or surgical staples
- GLPG0492
- Vehicle (e.g., 5% Ethanol/95% Corn oil)
- Testosterone Propionate (TP)
- Syringes and needles for subcutaneous injection

Procedure:

- Acclimatize mice to standard housing conditions for at least one week.
- Anesthetize the mice using a standard protocol.
- For the experimental group, immobilize one hindlimb in a neutral position using a plaster cast, ensuring the foot is included. Alternatively, a surgical staple can be used to fix the foot to the calf.
- Allow the mice to recover from anesthesia.
- Administer GLPG0492, vehicle, or TP daily via subcutaneous injection for 7 consecutive days.
- Monitor the animals daily for any signs of distress or complications.
- On day 8, euthanize the mice and carefully dissect the gastrocnemius and tibialis muscles from both the immobilized and contralateral limbs.
- Weigh the muscles immediately and then process them for further analysis (snap-freezing for molecular analysis or embedding for histology).

Histological Analysis of Muscle Fiber Size

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This protocol outlines the steps for determining muscle fiber cross-sectional area.

Materials:

- OCT-embedded muscle samples
- Cryostat
- Microscope slides
- Antibodies:
  - Primary: Rabbit anti-laminin
  - Secondary: Fluorescently-conjugated anti-rabbit IgG
- DAPI stain
- Fluorescence microscope with imaging software

Procedure:

- Cut 10 µm thick cross-sections from the mid-belly of the frozen muscle using a cryostat.
- Mount the sections on microscope slides.
- Perform immunofluorescence staining for laminin to delineate the muscle fibers. a. Fix the sections in cold acetone. b. Block with a suitable blocking buffer (e.g., 5% goat serum in PBS). c. Incubate with the primary anti-laminin antibody. d. Wash and incubate with the fluorescently-conjugated secondary antibody. e. Counterstain with DAPI to visualize nuclei.
- Capture images of the stained sections using a fluorescence microscope.
- Use imaging software (e.g., ImageJ) to measure the cross-sectional area of individual muscle fibers.
- Analyze a sufficient number of fibers per muscle to ensure representative data.

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Gene Expression Analysis by qRT-PCR

This protocol details the quantification of gene expression levels in muscle tissue.

Materials:

- Frozen muscle tissue (~20-30 mg)
- RNA extraction kit (e.g., RNeasy Fibrous Tissue Mini Kit)
- Reverse transcription kit
- qPCR master mix (e.g., SYBR Green)
- Primers for target genes (e.g., Atrogin-1, MuRF1, FoxO1) and a housekeeping gene (e.g., GAPDH)
- Real-time PCR instrument

Procedure:

- Homogenize the frozen muscle tissue and extract total RNA using a suitable kit according to the manufacturer's instructions.
- Assess the quantity and quality of the extracted RNA using a spectrophotometer.
- Synthesize cDNA from the total RNA using a reverse transcription kit.
- Perform real-time quantitative PCR (qRT-PCR) using the synthesized cDNA, gene-specific primers, and a qPCR master mix.
- Run the PCR reaction in a real-time PCR instrument using a standard thermal cycling protocol.
- Analyze the data using the comparative Ct (ΔΔCt) method to determine the relative expression levels of the target genes, normalized to the housekeeping gene.

Conclusion

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GLPG0492 has demonstrated clear efficacy in mitigating muscle atrophy in preclinical models. Its mechanism of action, centered on the suppression of key catabolic genes, makes it a compelling candidate for further investigation in various muscle wasting conditions. The data and protocols presented here provide a solid foundation for researchers to explore the therapeutic potential of GLPG0492 and other SARMs in the field of muscle biology and drug development.

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